

Proper Disposal of CA-074: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CA-074

Cat. No.: B15614256

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the disposal of **CA-074**, a potent and selective inhibitor of cathepsin B.

CA-074 is a valuable tool in studying the role of cathepsin B in various physiological and pathological processes. Adherence to correct disposal procedures is crucial to mitigate potential environmental and health risks. This document outlines the necessary steps for the safe disposal of **CA-074**, in line with general laboratory safety protocols.

Quantitative Data of CA-074

A summary of the key quantitative data for **CA-074** is presented below for easy reference. This information is critical for understanding the compound's properties and for making informed decisions on its handling and disposal.

Property	Value	Citations
Molecular Weight	383.44 g/mol	
Molecular Formula	C ₁₈ H ₂₉ N ₃ O ₆	
CAS Number	134448-10-5	[1]
Purity	≥95% - ≥98% (HPLC)	[1]
Solubility	- DMSO: 10 mg/mL- Methanol: 1 mg/mL	[1]
Storage Temperature	-20°C	
Appearance	Solid	[1]

Experimental Protocols: Disposal of CA-074

The following procedure outlines the recommended steps for the disposal of **CA-074**. This protocol is based on general guidelines for the disposal of laboratory chemical waste. It is imperative to consult the specific Safety Data Sheet (SDS) for **CA-074** provided by the manufacturer and your institution's environmental health and safety (EHS) guidelines for detailed instructions, as they may vary.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **CA-074** and its waste.

2. Waste Segregation:

- **Solid Waste:** Collect unused or expired **CA-074** powder, as well as any materials contaminated with the solid compound (e.g., weighing papers, contaminated gloves, pipette tips), in a designated and clearly labeled hazardous waste container. The container should be compatible with chemical waste and have a secure lid.
- **Liquid Waste:** Solutions containing **CA-074** should be collected in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other incompatible waste

streams. If dissolved in a solvent, the waste should be segregated based on the solvent's hazardous characteristics (e.g., flammable, halogenated).

3. Labeling:

- All waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name "**CA-074**," the concentration (if in solution), and the date of accumulation. Follow your institution's specific labeling requirements.

4. Storage of Waste:

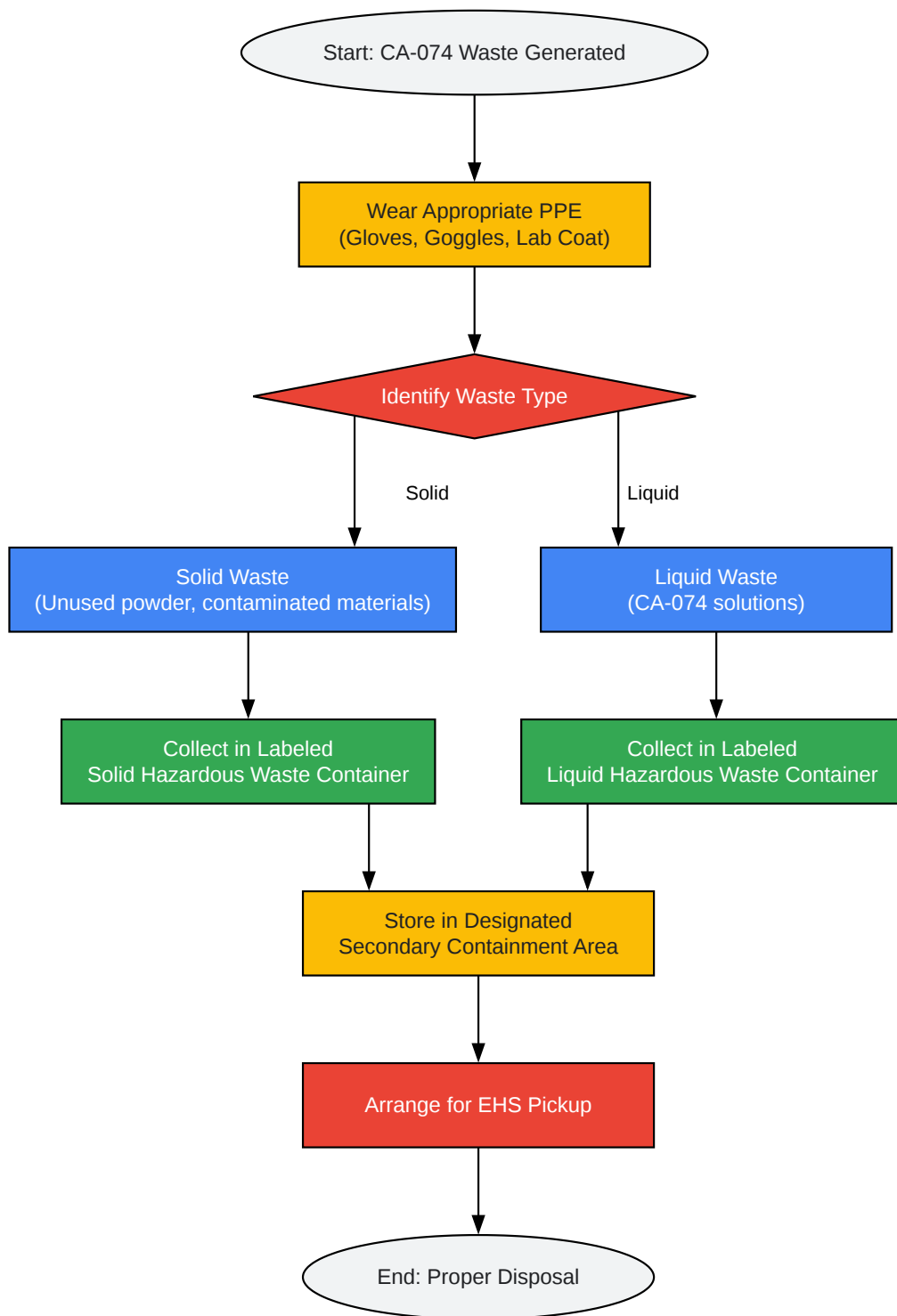
- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials. The storage area should have secondary containment to prevent spills.

5. Waste Pickup and Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **CA-074** down the drain or in the regular trash.

Disposal Workflow for CA-074

The following diagram illustrates the logical workflow for the proper disposal of **CA-074** in a laboratory setting.



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CA-074 Disposal Workflow

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **CA-074**, contributing to a culture of safety and environmental stewardship within their research endeavors. Always prioritize safety and consult official documentation for the most accurate and up-to-date information.

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References

- 1. caymanchem.com [caymanchem.com]
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